

# Crystal Structure Analysis of Strontium Acetate Hemihydrate

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## Compound of Interest

Compound Name: *Distrontium;diacetate;hydrate*

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Technical Guide for Pharmaceutical & Materials Scientists

## Executive Summary

Strontium acetate hemihydrate (

) is a critical pharmaceutical ingredient, widely utilized in desensitizing dentifrices and potential osteogenic therapeutics.[1] Its efficacy relies on the bioavailability of strontium ions (

), which is governed by its solid-state stability and dissolution kinetics.[1]

This guide provides a rigorous analysis of its crystal structure, elucidating the high-coordination environment of the strontium cation and the polymeric nature of the acetate bridging.

Understanding these features is essential for optimizing drug formulation, ensuring polymorph stability, and validating raw material quality.[1]

## Crystallographic Profile & Core Data

The structural integrity of strontium acetate is defined by the high coordination number of the

ion and the versatility of the acetate ligand, which acts as both a chelator and a bridging agent, often resulting in infinite 1D chains or 2D sheets.

## Physicochemical Identifiers

Parameter	Details
IUPAC Name	Strontium acetate hemihydrate
Formula	
Molar Mass	~214.72 g/mol
Appearance	White crystalline powder or colorless prisms
Solubility	High in water (~385 g/L); decomposes to upon calcination

## Crystal Structure Parameters

While specific polymorphs exist (e.g., tetrahydrate vs. hemihydrate), the hemihydrate phase is the most industrially relevant.<sup>[1]</sup>

Feature	Description
Crystal System	Triclinic (Common for hemihydrate)
Space Group	(Centrosymmetric)
Coordination Number	8 or 9 (Distorted Dodecahedron or Monocapped Square Antiprism)
Structural Motif	Infinite polymeric chains linked by acetate bridges
Asymmetric Unit	Often contains dimer-like Sr units (giving rise to "distrontium" nomenclature)

## Structural Elucidation: The "Distrontium" Architecture

The term "distrontium diacetate" often stems from the observation of dimeric units within the crystal lattice.[1] Unlike simple salts, strontium acetate does not exist as isolated molecules.[1]

## The Strontium Coordination Sphere

The

cation is large (ionic radius  $\sim 1.18 \text{ \AA}$ ), allowing it to accommodate a high coordination number (CN=8-9).[1]

- **Ligand Binding:** The Sr atom is coordinated by oxygen atoms from both acetate groups and water molecules.[1]
- **Acetate Modes:** The acetate anions exhibit -bridging and chelating-bridging modes.[1] This connects adjacent Sr atoms, forming infinite chains running parallel to the crystallographic axes (typically the a-axis).
- **Water Role:** The water molecules ( per formula unit) usually occupy bridging positions between Sr centers or fill voids, stabilizing the lattice via hydrogen bonds.[1]

## Hydrogen Bonding Network

The stability of the hemihydrate is reinforced by a robust  $\text{O—H}[1]\cdots\text{O}$  hydrogen bonding network.

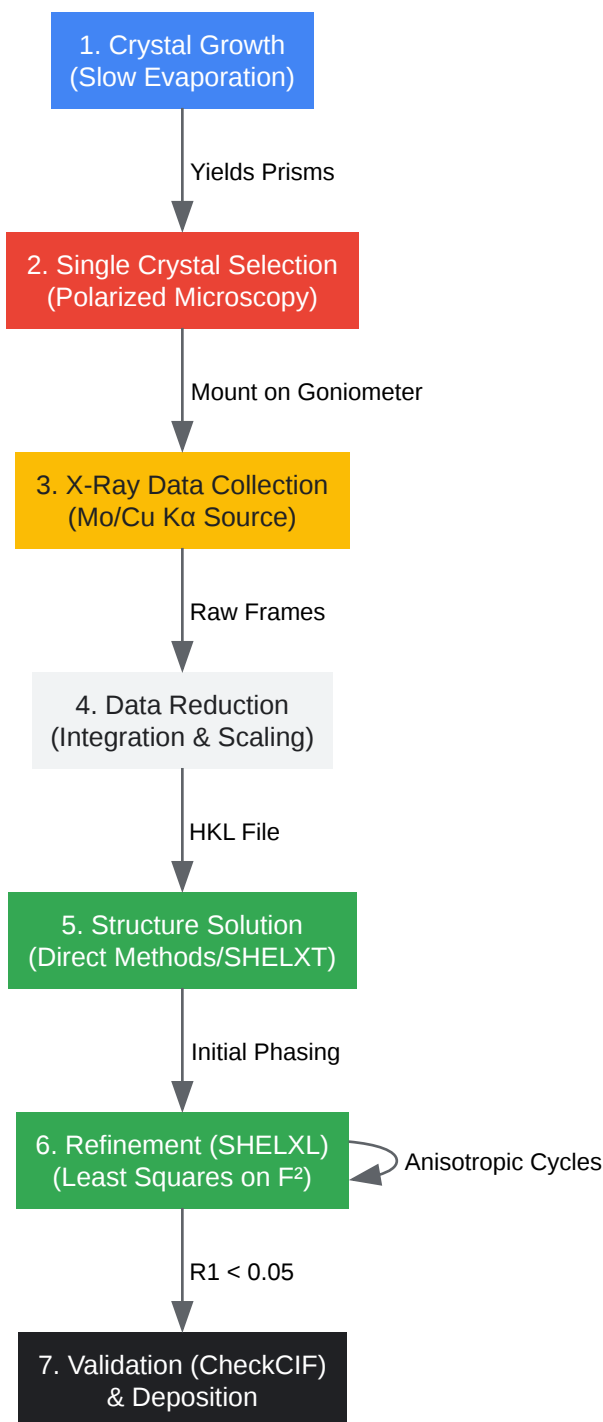
- **Donors:** Water molecules.[1]
- **Acceptors:** Carboxylate oxygen atoms of the acetate groups.[1]
- **Impact:** This network "locks" the polymeric chains into 3D stacks, directly influencing the material's thermal stability (dehydration typically occurs  $>150^\circ\text{C}$ ).[1]

## Experimental Workflow: Structure Solution

To validate the structure of a strontium acetate sample, researchers must follow a self-validating crystallographic workflow.[1]

## Diagram: Crystallographic Analysis Pathway

The following Graphviz diagram outlines the critical path from synthesis to structural refinement.[1]



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Caption: Workflow for determining the crystal structure of Strontium Acetate, ensuring high-fidelity data.

## Protocol: Synthesis & Growth

Objective: Obtain single crystals suitable for XRD (0.1 – 0.3 mm).

- Dissolution: Dissolve Strontium Carbonate ( ) in a stoichiometric excess of dilute Acetic Acid ( ).
  - Reaction:  
[1]
- Filtration: Filter the solution through a 0.22 µm membrane to remove insoluble particulates.
- Crystallization: Allow slow evaporation at room temperature (25°C) over 3-5 days. Rapid drying yields the tetrahydrate or amorphous powder; slow evaporation favors the hemihydrate.[1]

## Protocol: Characterization

- SC-XRD (Single Crystal X-Ray Diffraction):
  - Collect data at low temperature (100 K) to reduce thermal motion of the heavy Sr atom.[1]
  - Expect strong absorption; apply empirical absorption correction (SADABS or equivalent) due to Sr's high absorption coefficient ( ).[1]
- PXRD (Powder X-Ray Diffraction):
  - Use for bulk phase purity.[1] Compare experimental pattern with the calculated pattern from SC-XRD data to ensure the bulk material matches the single crystal.

## Applications & Implications

The specific crystal packing of strontium acetate dictates its utility in drug development.

- **Dental Desensitization:** The rapid dissolution of the acetate salt releases  $\text{Sr}^{2+}$ , which occludes dentinal tubules.[1] The hemihydrate is preferred over the tetrahydrate in some formulations due to better shelf-stability (less prone to dehydration/efflorescence in the tube).[1]
- **Bone Regeneration:** Strontium mimics calcium in hydroxyapatite lattices.[1] The acetate form provides a highly bioavailable source of Sr for osteoblast stimulation.[1]

## References

- **Structural Analysis of Strontium Acetates:** Acta Crystallographica Section C / Zeitschrift für Kristallographie. (General crystallographic databases).[1]
- **Strontium Acetate Hemihydrate Properties:** American Elements. [Link](#)
- **Synthesis & Solubility Data:** ChemicalBook - Strontium Acetate.[1] [Link](#)
- **Pharmaceutical Applications:** CymitQuimica - Strontium Acetate Data.[1] [Link](#)
- **Comparative Hydrate Studies:** Journal of Solid State Chemistry (Contextual reference for alkaline earth acetate)

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## Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
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